

# Troubleshooting inconsistent results in Mitiglinide-induced insulin secretion assays

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## Compound of Interest

Compound Name: Mitiglinide (calcium hydrate)

Cat. No.: B14795859

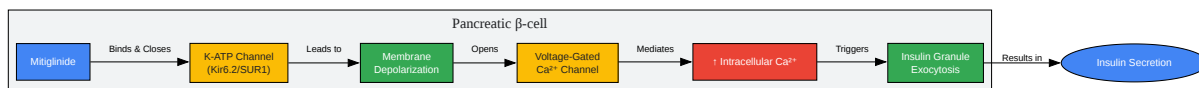
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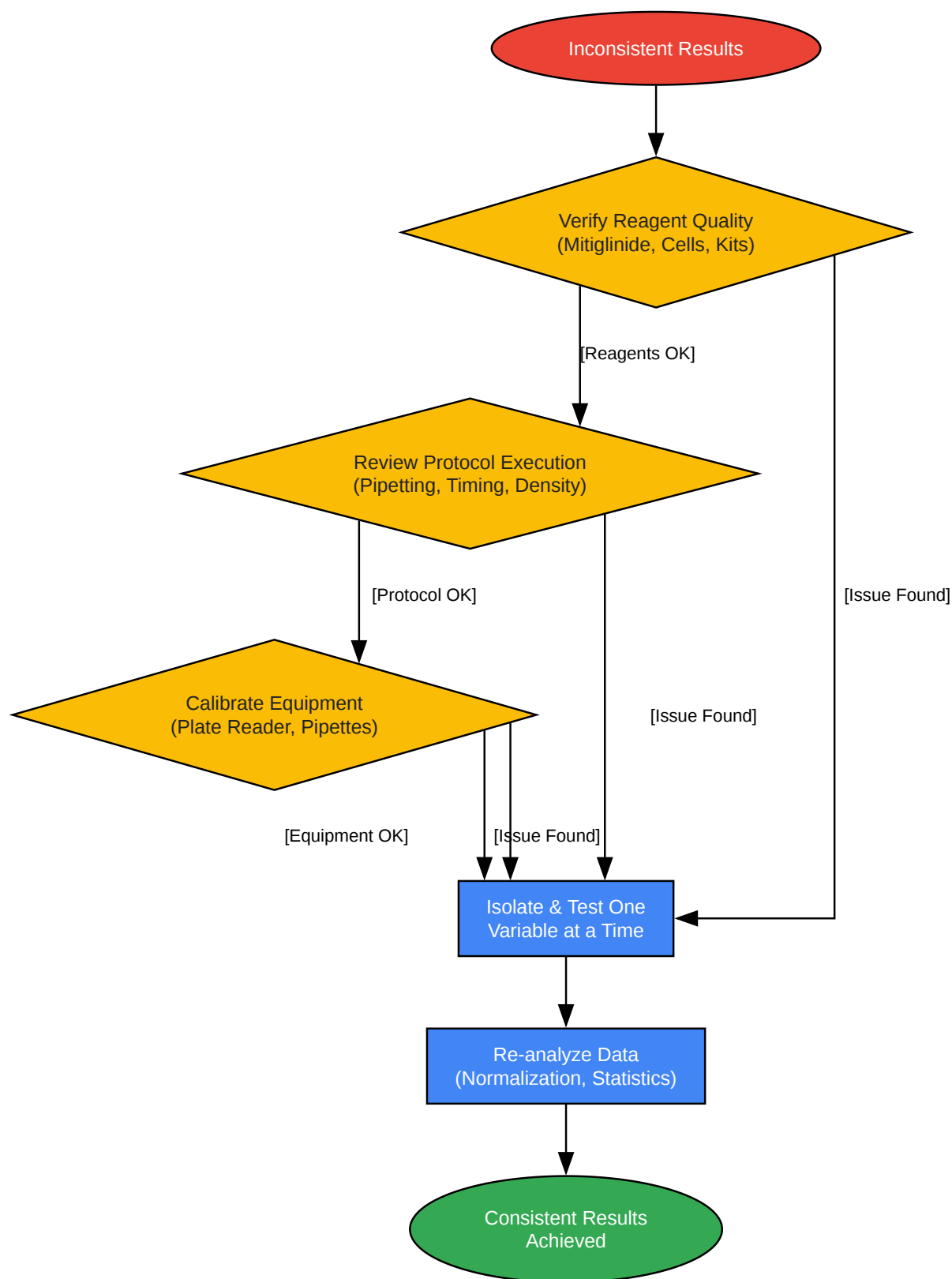
## Technical Support Center: Mitiglinide-Induced Insulin Secretion Assays

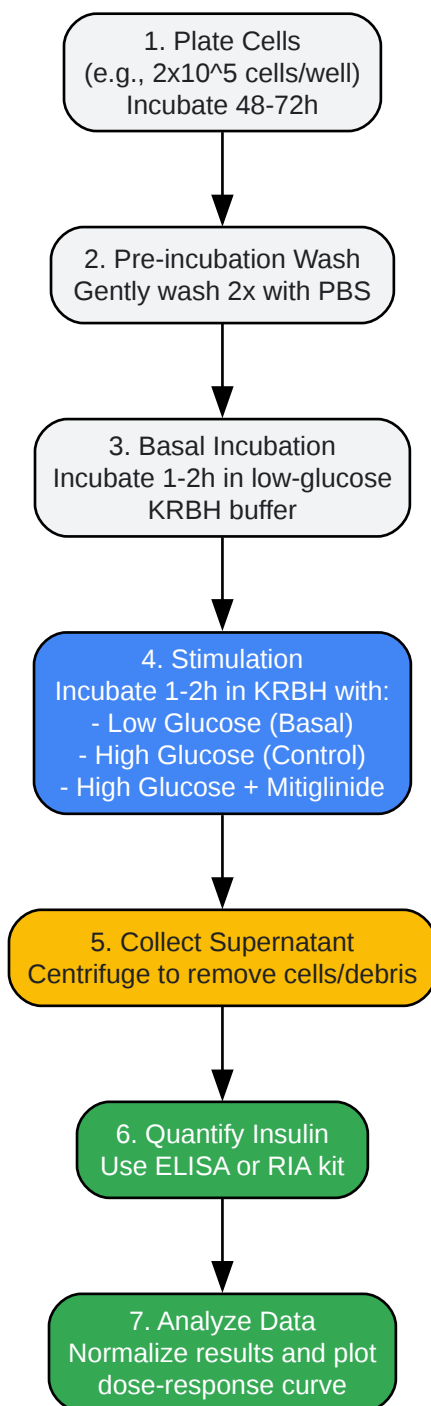
This technical support center provides targeted troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving inconsistencies encountered during Mitiglinide-induced insulin secretion experiments.

## Understanding the Mechanism of Action

Mitiglinide stimulates insulin secretion by binding to and closing the ATP-sensitive potassium (K-ATP) channels on the surface of pancreatic  $\beta$ -cells.[1][2][3][4] This action mimics the effect of a high ATP/ADP ratio that occurs following glucose metabolism. The closure of these channels leads to membrane depolarization, which in turn opens voltage-gated calcium channels. The subsequent influx of calcium ions triggers the exocytosis of insulin-containing granules, resulting in insulin secretion.[1][2][5] Notably, at therapeutic concentrations (0.1–1.0  $\mu$ M), Mitiglinide's effect is glucose-dependent, amplifying insulin secretion in the presence of stimulatory glucose levels.[5]







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## References

- 1. Mitiglinide | C<sub>19</sub>H<sub>25</sub>NO<sub>3</sub> | CID 121891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mitiglinide : Indications, Uses, Dosage, Drugs Interactions, Side effects [medicaldialogues.in]
- 3. nbinno.com [nbinno.com]
- 4. What is the mechanism of Mitiglinide Calcium Hydrate? [synapse.patsnap.com]
- 5. Characterization of the action of S 21403 (mitiglinide) on insulin secretion and biosynthesis in normal and diabetic  $\beta$ -cells - PMC [pmc.ncbi.nlm.nih.gov]
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